"Ethyl 2-nitropropionate" safety data sheet (SDS)

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Compound of Interest

Compound Name:	*Ethyl 2-nitropropionate*
CAS No.:	*2531-80-8*
Cat. No.:	*B1583671*

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Executive Summary: The Dual-Edge Synthon

Ethyl 2-nitropropionate is a high-value C3 building block, prized in drug development for its dual functionality: the electron-withdrawing nitro group activates the

-proton for carbon-carbon bond formation (Henry/Michael reactions) while serving as a latent amino group (precursor to alanine derivatives).

CRITICAL IDENTITY ALERT: There is a frequent database conflict regarding the CAS registry number for this compound.

- Correct CAS for **Ethyl 2-nitropropionate**:2531-80-8[1][2][3]
- Conflicting CAS (Often mislabeled):2531-81-9 (Refers to Ethyl 2-nitrobutyrate).
- Actionable Insight: Verify identity via NMR or Refractive Index (

) before introducing into GMP workflows.

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Part 1: Physicochemical Architecture

This compound requires precise environmental control.[4] It is not merely a "combustible liquid" but a thermally sensitive nitro-ester.

Property	Value	Operational Implication
Molecular Formula		MW: 147.13 g/mol
Boiling Point	75–76 °C @ 9 mmHg	Do not distill at atm pressure. Decomposition risk >150°C.
Density	1.13 g/mL	Denser than water; sinks in biphasic extractions.
Solubility	Immiscible in	Soluble in EtOH, , .
pKa (-H)	~8–9	Highly acidic -proton; sensitive to weak bases.
Refractive Index	1.421	Quick purity check metric.

Scientist’s Note on Distillation: The nitro group renders this molecule susceptible to thermal runaway if heated to dryness or distilled without sufficient vacuum. Always maintain a bath temperature <100°C and use a bleed valve to regulate pressure.

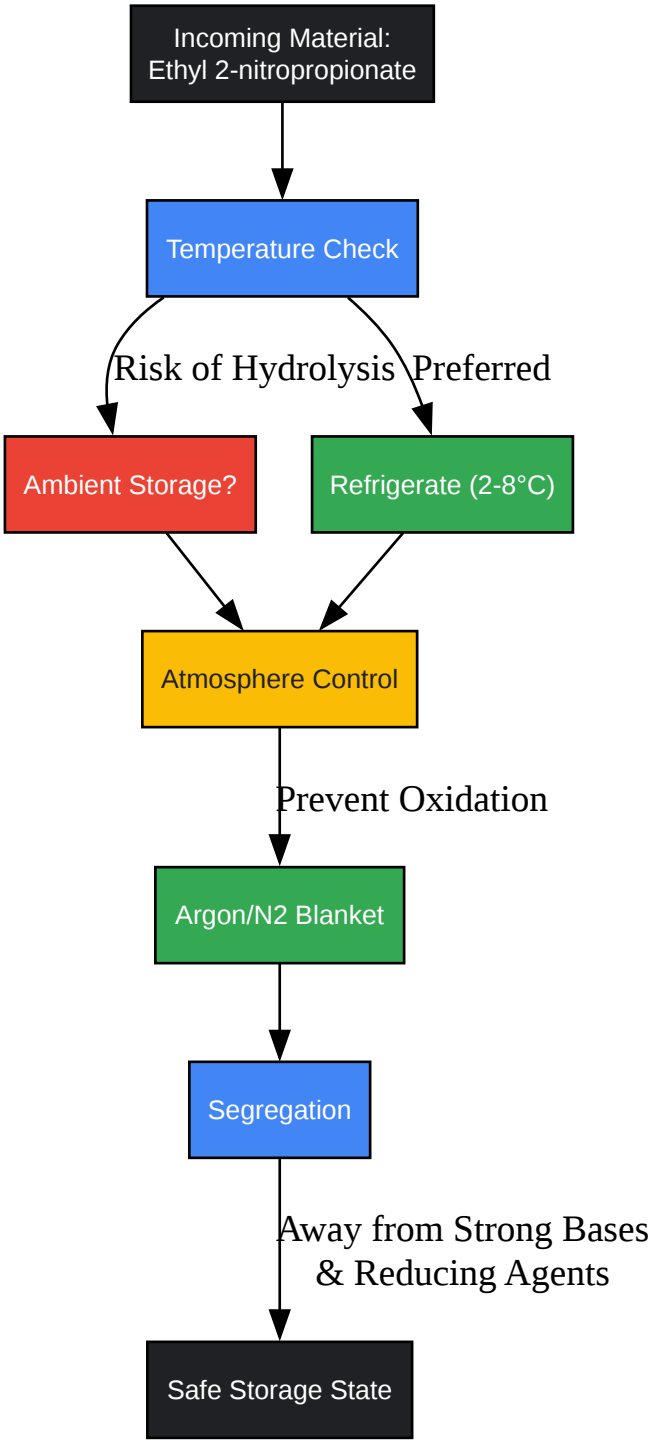
Part 2: Thermodynamic Stability & Storage Logic

The primary hazard is not flammability (Flash Point ~89°C), but decomposition energetics. Nitro-esters can release

gases rapidly upon thermal shock.

Storage Decision Logic (DOT Visualization)

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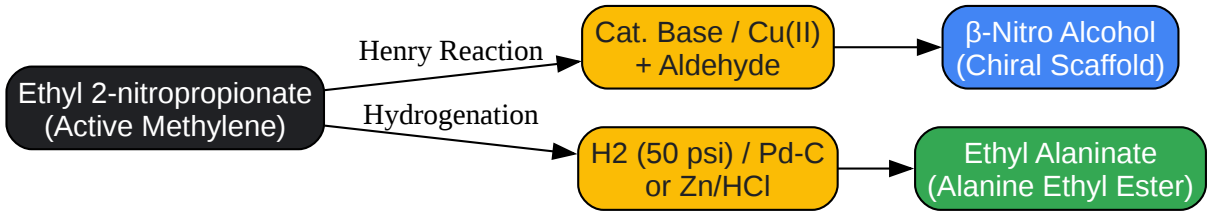
Figure 1: Decision matrix for maximizing shelf-life and safety. Note the critical requirement to segregate from bases to prevent polymerization.

Part 3: Synthetic Utility & Protocols

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As a drug development professional, you utilize this compound primarily for two pathways: C-C Bond Construction (Henry/Michael) or Functional Group Interconversion (Reduction to Amino Acids).

Workflow Visualization



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Figure 2: Divergent synthetic utility. The left path utilizes the acidity of the alpha-proton; the right path utilizes the redox potential of the nitro group.

Protocol A: Catalytic Hydrogenation (Synthesis of Ethyl Alaninate)

Context: Converting the nitro-ester to an amino-ester (Alanine derivative).

- Preparation: Dissolve **Ethyl 2-nitropropionate** (10 mmol) in anhydrous Ethanol (30 mL).
- Catalyst Loading: Add 10 wt% Pd/C (100 mg). Safety: Add catalyst under Argon flow to prevent ignition of solvent vapors.
- Hydrogenation: Purge vessel with

  x3. Pressurize to 40–50 psi (3 bar). Stir vigorously at RT for 4–6 hours.
- Monitoring: Monitor via TLC (Visualize with Ninhydrin; the product will turn purple/blue, starting material is UV active but Ninhydrin negative).
- Workup: Filter through Celite to remove Pd/C. Concentrate filtrate in vacuo (bath <40°C).
- Yield: Quantitative conversion to Ethyl Alaninate is typical.

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- Self-Validating Check: NMR should show disappearance of the

  -proton quartet at ~5.2 ppm and appearance of a new quartet upfield (~3.5 ppm) for the amino-ester.

Protocol B: Asymmetric Henry Reaction (Nitroaldol)

Context: Creating chiral

-nitro alcohols.

- System: Use a Copper(II)-chiral ligand complex (e.g., Cu(OAc)2 + Bis(oxazoline)).[5]
- Conditions: React **Ethyl 2-nitropropionate** (1.2 eq) with target aldehyde (1.0 eq) in EtOH at 0°C.
- Base: Use a mild base (DIPEA or

) sparingly. Strong bases cause elimination to the nitroalkene.
- Purification: Silica gel chromatography (Hexane/EtOAc).

Part 4: Toxicology & Drug Development Implications

Metabolic Fate (The "Hidden" Toxicity): Unlike standard esters, the metabolic hydrolysis of **Ethyl 2-nitropropionate** releases 2-nitropropionic acid, a known mitochondrial toxin (inhibitor of succinate dehydrogenase).

- In Vivo Risk: Potential for nitrite release leading to methemoglobinemia.
- Handling: Use permeation-resistant gloves (Silver Shield/4H). Standard nitrile gloves offer limited protection against nitro-esters (<15 min breakthrough).

Emergency Response:

- Skin Contact: Wash with soap/water. Do not use ethanol (increases absorption).
- Spill: Absorb with vermiculite. Do not use sawdust (combustible nitrate formation).

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Part 5: References

- National Institute of Standards and Technology (NIST).**Ethyl 2-nitropropionate** - Gas Phase IR Spectrum & Physical Data. NIST Chemistry WebBook, SRD 69.[2] [Link]
- Organic Chemistry Portal.The Henry Reaction (Nitroaldol Reaction): Mechanisms and Recent Literature. [Link]

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